

Handling air-sensitive 3-Amino-5-methylpyridine in the lab

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Compound of Interest

Compound Name: 3-Amino-5-methylpyridine

Cat. No.: B1272045

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Technical Support Center: 3-Amino-5-methylpyridine

This guide provides researchers, scientists, and drug development professionals with essential information for handling the air-sensitive reagent **3-Amino-5-methylpyridine**.

Frequently Asked Questions (FAQs)

Q1: What are the key properties of **3-Amino-5-methylpyridine**?

A1: **3-Amino-5-methylpyridine** is an off-white to yellow or brown crystalline powder.^[1] It is a versatile building block in organic synthesis, particularly for pharmaceuticals and agrochemicals.^[1] A summary of its key properties is provided below.

Data Presentation: Properties of **3-Amino-5-methylpyridine**

Property	Value	Reference
Chemical Formula	C ₆ H ₈ N ₂	[1]
Molecular Weight	108.14 g/mol	[1][2]
CAS Number	3430-19-1	[1]
Appearance	Off-white to yellow or brown crystalline powder	[1]
Melting Point	59-63 °C	
Purity	≥ 97% (GC)	[1]
Air Sensitivity	Air Sensitive	[3]

Q2: How should **3-Amino-5-methylpyridine** be stored?

A2: Due to its air-sensitive nature, **3-Amino-5-methylpyridine** must be stored under an inert gas atmosphere (e.g., nitrogen or argon).[3] The container should be kept tightly closed in a dry, cool, and well-ventilated place, away from heat and direct sunlight.[4] Recommended storage temperatures range from 0-8 °C to room temperature, so it is best to consult the supplier's specific recommendation.[1][3]

Q3: What are the signs of degradation or decomposition?

A3: The primary sign of degradation due to air exposure is a noticeable change in color. Fresh, high-purity **3-Amino-5-methylpyridine** is typically an off-white or light yellow crystalline powder.[1] If the material appears dark yellow, brown, or has turned into a tar-like substance, it has likely oxidized and should not be used, as impurities can lead to failed reactions or side products.

Q4: What personal protective equipment (PPE) is required when handling this compound?

A4: When handling **3-Amino-5-methylpyridine**, appropriate PPE is crucial. This includes wearing protective gloves, safety glasses or goggles, and a lab coat.[4] A dust mask (such as a type N95) should be used to avoid inhaling the powder, as the compound may cause

respiratory irritation.[2] All handling should be performed in a well-ventilated area or a chemical fume hood.[4]

Troubleshooting Guide

Q5: My reaction yield is consistently low or the reaction fails. What could be the cause?

A5: Low or no yield is often traced back to reagent deactivation. Since **3-Amino-5-methylpyridine** is air-sensitive, exposure to oxygen or atmospheric moisture can degrade it, rendering it inactive for your desired transformation.[5] Ensure you are using rigorous inert atmosphere techniques for the entire duration of the experiment. Additionally, verify the purity of your solvents and other reagents; residual water in solvents is a common cause of reaction failure with sensitive reagents.[5][6]

Q6: I am observing significant color change in my reaction mixture upon adding **3-Amino-5-methylpyridine**. Is this normal?

A6: A significant and immediate darkening of the reaction mixture upon addition of the amine may indicate rapid oxidation. This can happen if the reaction setup is not properly purged of air or if solvents are not adequately degassed. Ensure your inert gas flow is sufficient and that all glassware was properly dried before use.[6]

Q7: My analytical data (NMR, LC-MS) shows unexpected impurities in my final product. How can I avoid this?

A7: The presence of unexpected impurities often points to the use of degraded starting material. Before starting your synthesis, check the physical appearance of the **3-Amino-5-methylpyridine**. If it is discolored, it has likely oxidized. Using a fresh bottle or purifying the existing material (if feasible) is recommended. Furthermore, ensure all transfers are done under a positive pressure of inert gas to prevent any air exposure during handling.[7]

Experimental Protocols & Workflows

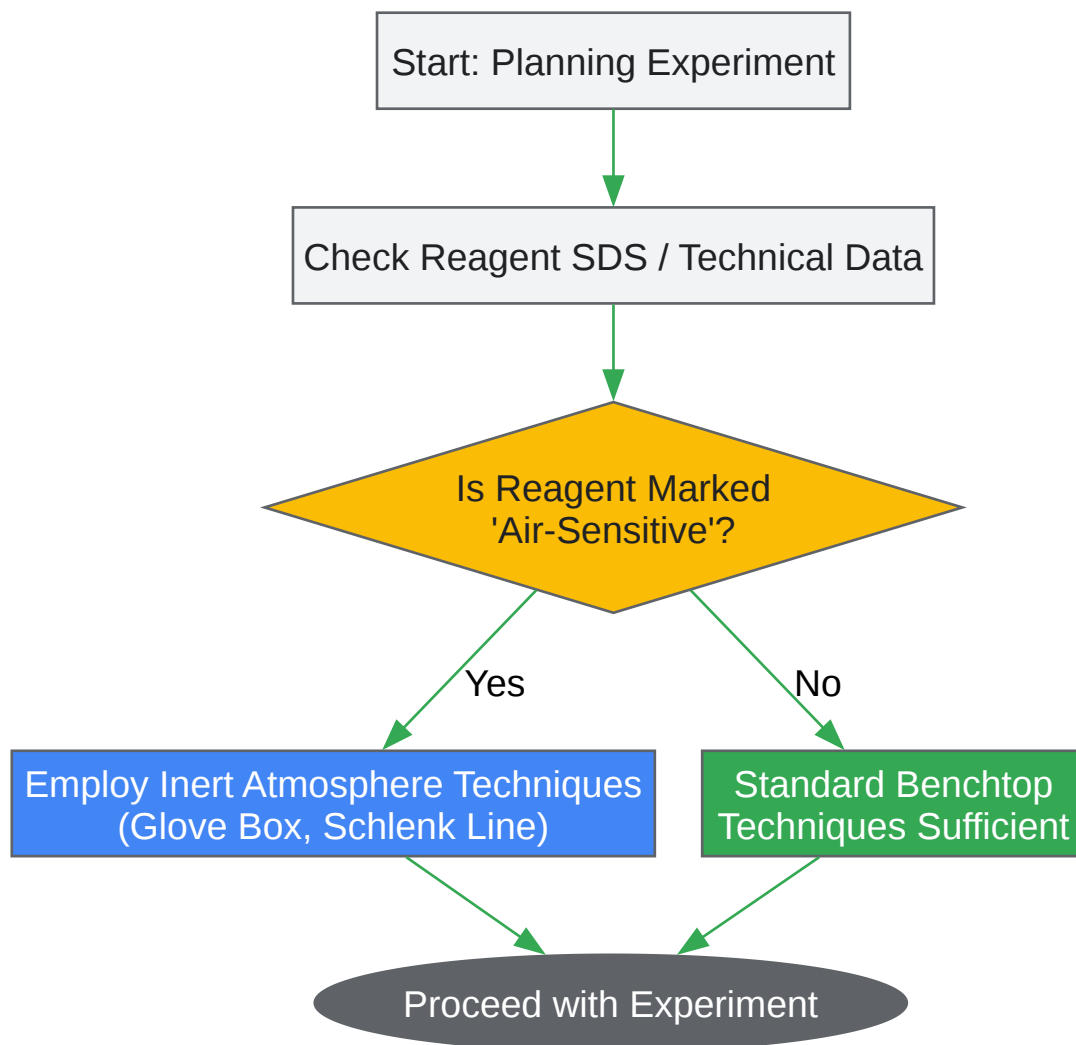
Protocol 1: Standard Procedure for Handling and Weighing

- Preparation: Move the sealed bottle of **3-Amino-5-methylpyridine** from storage to a desiccator and allow it to warm to ambient temperature before opening. This prevents condensation of atmospheric moisture on the cold solid.
- Inert Environment: Perform all weighing and transfers in a glove box filled with nitrogen or argon.[8]
- Alternative (No Glove Box): If a glove box is unavailable, create a positive pressure of inert gas in the reagent bottle. Puncture the septum-sealed cap with a needle connected to a nitrogen or argon line and another "exit" needle.
- Weighing: Quickly weigh the desired amount of the solid in a tared vial. It is preferable to weigh it directly into the reaction flask under a stream of inert gas.
- Sealing: Immediately and tightly seal the main reagent bottle after use, purging the headspace with inert gas before returning it to storage.

Protocol 2: Setting up a Reaction Under Inert Atmosphere

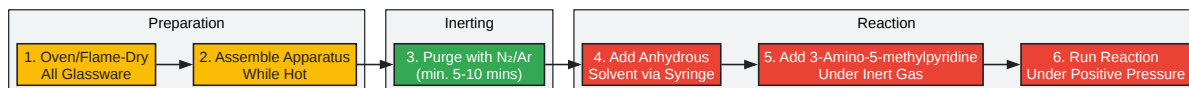
- Glassware Preparation: All glassware must be thoroughly dried to remove adsorbed moisture. This can be achieved by heating in an oven (e.g., 125°C overnight) or by flame-drying under vacuum.[6][9]
- Assembly: Assemble the glassware (e.g., round-bottom flask with a condenser and septum-sealed inlet) while still hot and immediately place it under a positive pressure of dry nitrogen or argon.[6] Use grease on ground-glass joints to ensure a proper seal.
- Purging: Flush the assembled apparatus with the inert gas for several minutes. A gas bubbler can be used to monitor the gas flow and prevent over-pressurization.[6][10]
- Solvent Addition: Add anhydrous, degassed solvent to the reaction flask via a cannula or a dry syringe.
- Reagent Addition: Add **3-Amino-5-methylpyridine** and other reagents as solids via a powder funnel under a strong counter-flow of inert gas, or as solutions in anhydrous solvent via a syringe.

Visual Guides



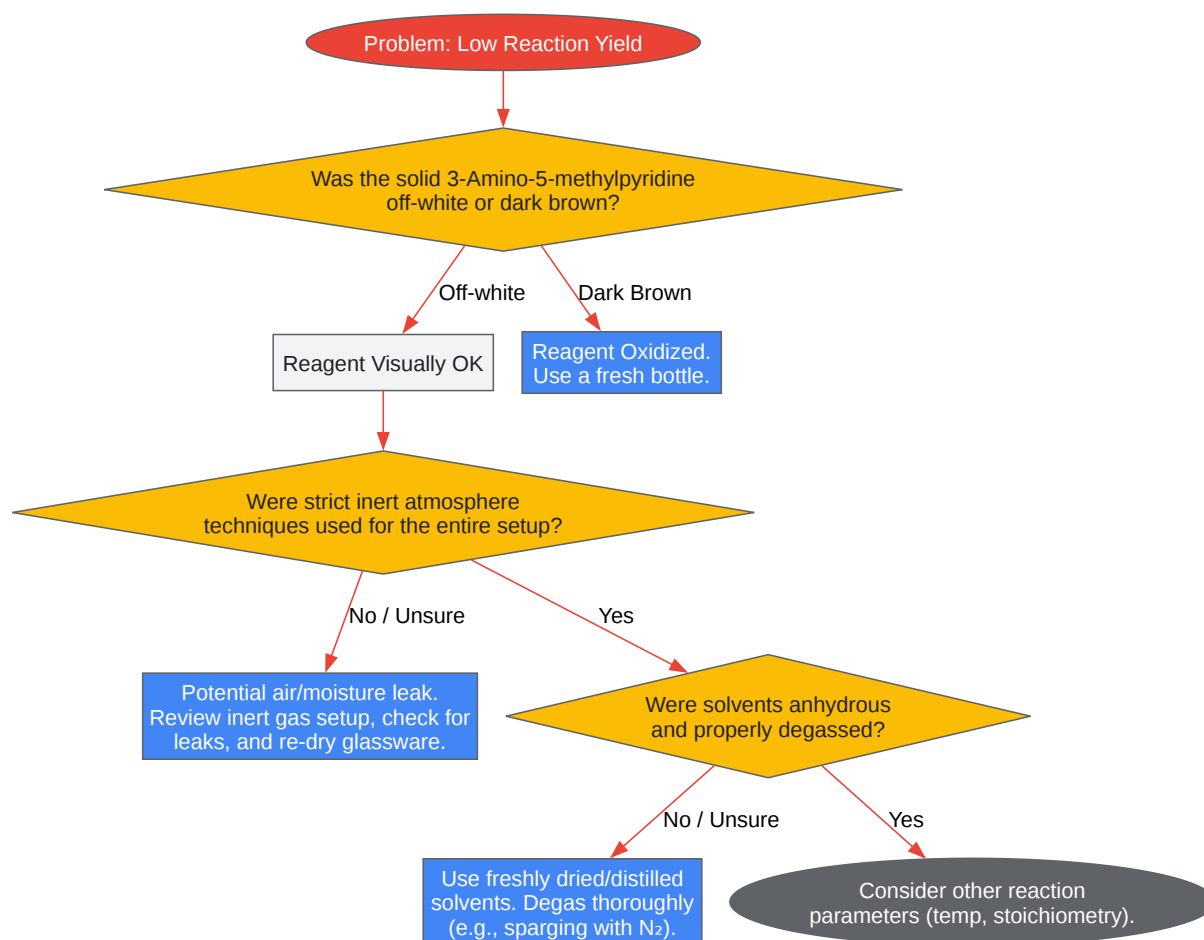
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Caption: Decision workflow for handling laboratory reagents.



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Caption: Experimental workflow for air-sensitive reactions.



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Caption: Troubleshooting flowchart for low reaction yield.

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